

Application Notes and Protocols for CGP-53153 in Androgen-Dependent Disease Research

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Compound of Interest

Compound Name: CGP-53153

Cat. No.: B1663196

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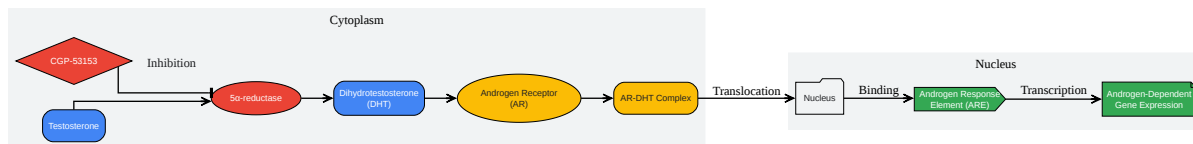
For Researchers, Scientists, and Drug Development Professionals

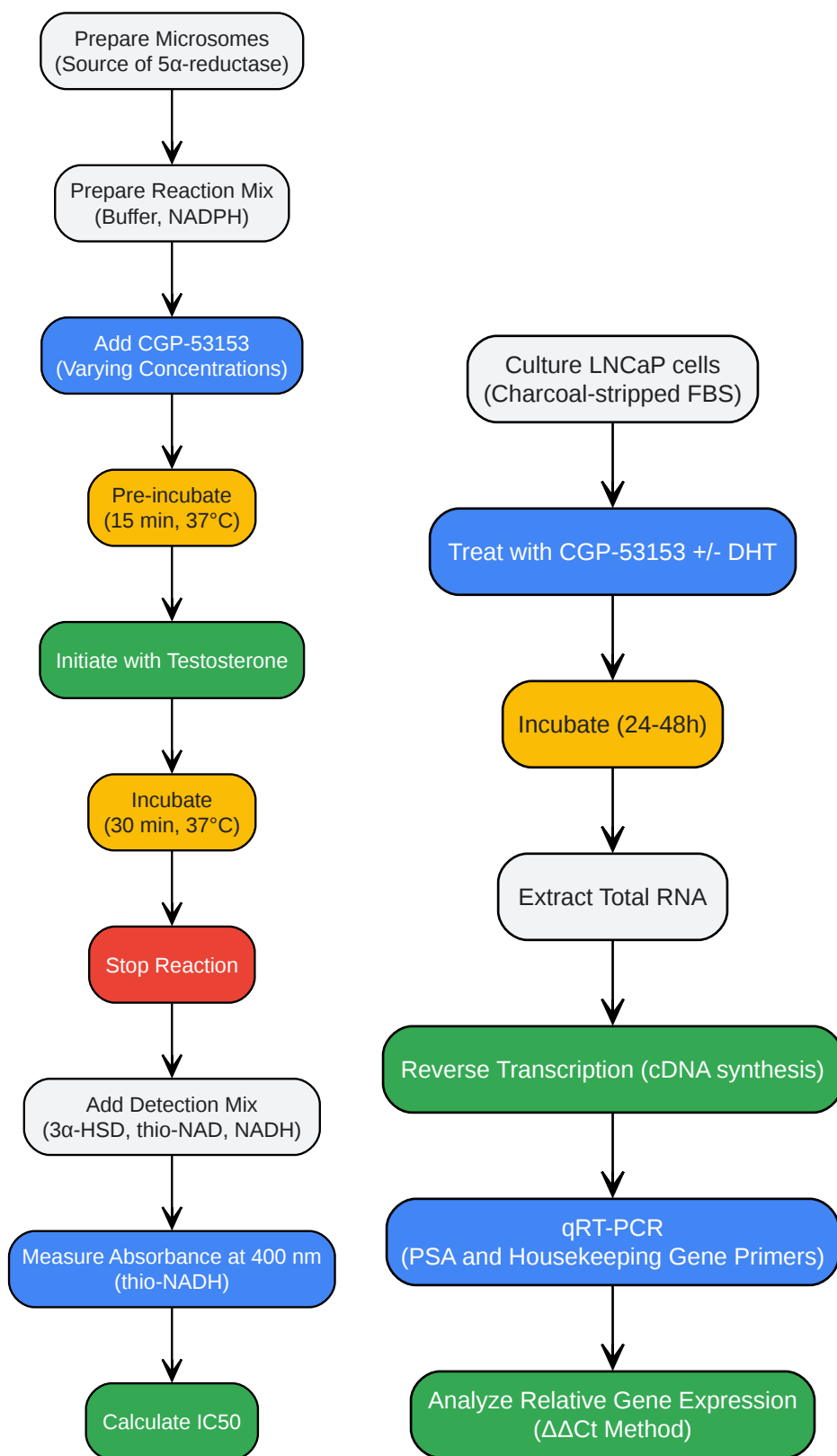
Introduction

CGP-53153 is a potent, steroidal inhibitor of 5 α -reductase, the enzyme responsible for the conversion of testosterone to the more potent androgen, dihydrotestosterone (DHT). This mechanism makes **CGP-53153** a valuable tool for studying the pathogenesis of androgen-dependent diseases, where aberrant androgen receptor (AR) signaling is a key driver of disease progression. These conditions include benign prostatic hyperplasia (BPH), androgenic alopecia, and prostate cancer.[1][2][3] This document provides detailed application notes and experimental protocols for the use of **CGP-53153** in in vitro and in vivo models of androgen-dependent diseases.

Mechanism of Action

CGP-53153 competitively inhibits 5 α -reductase, thereby reducing the intracellular levels of DHT.[4] DHT has a higher binding affinity for the androgen receptor than testosterone. Upon binding, the DHT-AR complex translocates to the nucleus, where it binds to androgen response elements (AREs) on target genes, leading to the transcription of genes involved in cell growth, proliferation, and survival. By lowering DHT levels, **CGP-53153** effectively attenuates AR-mediated gene expression and downstream cellular effects.





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References

- 1. researchgate.net [researchgate.net]
- 2. Editorial: Androgen-dependent diseases and their treatment - PMC [pmc.ncbi.nlm.nih.gov]
- 3. frontiersin.org [frontiersin.org]
- 4. medchemexpress.com [medchemexpress.com]
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